

Strategic Design of Morpholinone-Based MDM2 Inhibitors

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Compound of Interest

Compound Name: 2-(2-Chloro-4-fluorophenyl)morpholine

CAS No.: 1338981-41-1

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Executive Summary: The Morpholinone Advantage

The inhibition of the p53-MDM2 protein-protein interaction (PPI) represents a "holy grail" in oncology, aiming to reactivate the p53 tumor suppressor in wild-type tumors. While early scaffolds like nutlins (cis-imidazolines) and spiro-oxindoles established the feasibility of small-molecule inhibition, they often suffered from poor physicochemical properties or metabolic instability.

This guide focuses on the Morpholin-3-one scaffold, a third-generation pharmacophore exemplified by Amgen's AM-8735 series. This scaffold was rationally designed to overcome the metabolic liabilities of its predecessor, the piperidinone scaffold (e.g., AMG 232), while maintaining picomolar affinity for the MDM2 hydrophobic cleft.^[1] The morpholinone core offers a superior balance of solubility, metabolic stability, and rigid vector orientation for the three critical hydrophobic substituents required to mimic the p53 transactivation domain.^[1]

Structural Biology & Pharmacophore Mapping^[1]

The p53-MDM2 Interface

To design an effective inhibitor, one must mimic the "hotspot" triad of the p53

-helix: Phe19, Trp23, and Leu26.^{[1][2]} These residues insert into a deep hydrophobic cleft on the N-terminal domain of MDM2.^[3]

- Phe19 Pocket: Deep and hydrophobic; tolerates aromatic groups (e.g., m-chlorophenyl).^[1]
- Trp23 Pocket: The "anchor" pocket; requires a large, space-filling hydrophobic group (e.g., tert-butyl, neopentyl, or substituted cycloalkyl).^[1]
- Leu26 Pocket: Shallower; typically occupied by a halogenated phenyl ring (e.g., p-chlorophenyl).^[1]

The Morpholinone Binding Mode

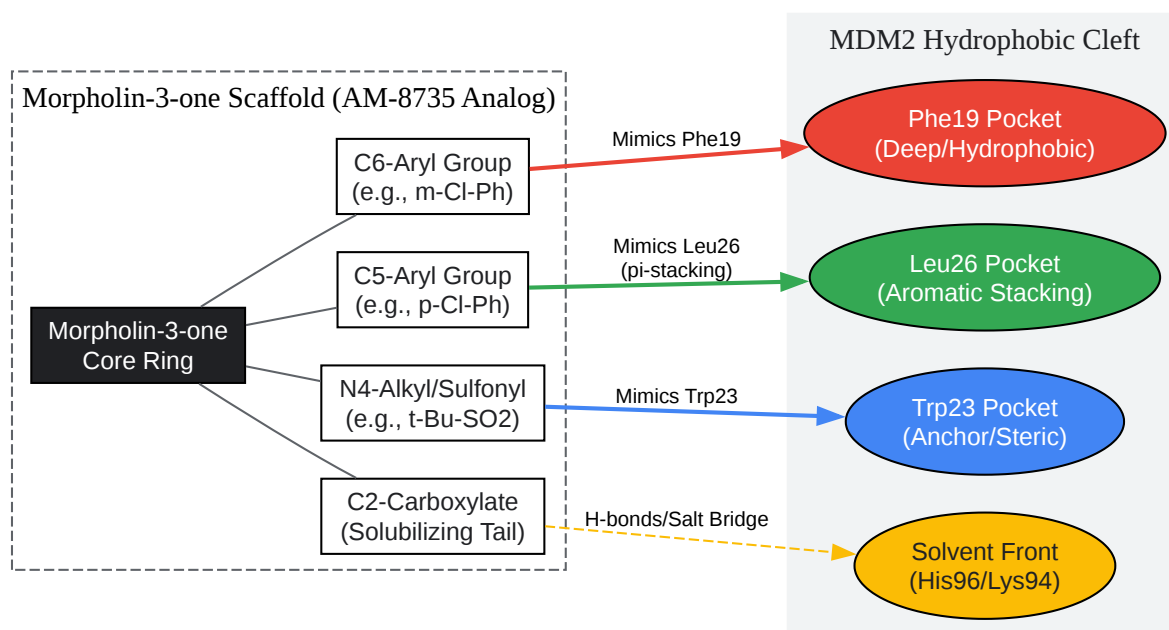
The morpholin-3-one ring acts as a rigid scaffold that positions these three pharmacophores in the correct

spatial orientation.^[1]

- Core Geometry: The 6-membered morpholinone ring adopts a specific conformation (often a distorted chair or half-chair) that projects substituents at the C5 and C6 positions into the Leu26 and Phe19 pockets, respectively.
- N-Substituent (Trp23): The nitrogen atom (N4) serves as the attachment point for the Trp23 mimic. In the AM-8735 series, a bulky tert-butylsulfonyl-cyclopropyl moiety is used here to fill the deep Trp23 pocket and form van der Waals contacts with Val93 and Ile99.
- Solvent Interaction (C2): The C2 position often bears a solubilizing group (e.g., acetic acid) that extends into the solvent front, interacting with polar residues like His96 or Lys94, improving solubility without disrupting the hydrophobic core binding.^[1]

Visualization of the Pharmacophore

The following diagram illustrates the mapping of the morpholinone scaffold onto the MDM2 binding pockets.



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Caption: Pharmacophore mapping of the morpholinone scaffold (AM-8735) to the MDM2 p53-binding cleft.

Medicinal Chemistry Strategy: SAR & Optimization

Scaffold Evolution: Piperidinone to Morpholinone

The transition from the piperidinone scaffold (used in AMG 232) to the morpholinone scaffold was driven by metabolic stability.

- The Problem: The piperidinone ring is susceptible to oxidative metabolism (CYP450-mediated hydroxylation) at the carbon atoms of the ring.
- The Solution: Replacing a methylene group with an oxygen atom (morpholine) reduces the overall lipophilicity (LogD) and blocks a metabolic soft spot. This change significantly reduced CYP induction/inhibition liabilities and improved the pharmacokinetic profile (lower clearance) in preclinical species [1].

Structure-Activity Relationship (SAR) Table

The following table summarizes key SAR trends for the morpholinone series.

Position	Substituent Type	Role/Effect	Optimal Motif (AM-8735 Series)
N4	Bulky Alkyl/Sulfonyl	Potency Driver. Fills the large Trp23 pocket. Sulfones provide rigidity and H-bond acceptors.	tert-butylsulfonyl-cyclopropyl-ethyl
C5	p-Halogenated Phenyl	Leu26 Mimic. Requires electron-withdrawing groups for pi-stacking with His96.	4-chlorophenyl
C6	m-Halogenated Phenyl	Phe19 Mimic. Fills the hydrophobic cleft. Meta-substitution prevents steric clash.	3-chlorophenyl
C2	Carboxylic Acid / Ester	Solubility. Projects into solvent. Acid moiety forms salt bridges (e.g., with Lys94). [1]	Acetic acid side chain
Core	Morpholin-3-one	Scaffold. Maintains vector geometry; Oxygen atom improves metabolic stability.	(2R, 5R, 6R) configuration (typically)

Experimental Protocols

Synthesis of the Morpholinone Core

Constructing the highly substituted morpholinone core with correct stereochemistry is challenging. Below is a convergent route utilizing the Ugi Multicomponent Reaction (MCR) followed by cyclization, a robust method for generating diversity [2].

Protocol: Ugi-Post-Condensation Strategy

- Reagents:
 - Aldehyde (A): 3-chlorobenzaldehyde (Phe19 mimic precursor).
 - Amine (B): Functionalized amine for Trp23 mimic (e.g., substituted cyclopropyl amine).
 - Acid (C): 4-chlorophenylacetic acid derivative (Leu26 mimic precursor).
 - Isocyanide (D): Convertible isocyanide (e.g., Armstrong's isocyanide) or simple tert-butyl isocyanide if hydrolysis is planned.[1]
- Step 1: Ugi-4CR
 - Dissolve Aldehyde (1.0 eq) and Amine (1.0 eq) in Methanol (0.5 M). Stir for 30 min to form imine.
 - Add Acid (1.0 eq) and Isocyanide (1.0 eq).
 - Stir at room temperature for 24-48 hours.
 - Validation: Monitor by LC-MS for the disappearance of starting materials and formation of the linear diamide intermediate.
- Step 2: Cyclization (Morpholinone Formation)
 - Note: This step requires a bifunctional precursor.[1] A more specific modern route involves the Aza-Benzilic Ester Rearrangement or coupling of Amino Alcohols with Glyoxals [3].
 - Alternative (Standard Med Chem): Coupling of a chiral phenylglycine derivative (providing the C5/C6 aryl groups) with an epoxide or halo-acid.
 - Refined Step 2 (for AM-8735 analog):

- React the chiral amino alcohol (derived from the corresponding amino acid) with an -keto ester or glyoxal derivative.
- Treat with acid catalyst (e.g., TFA or TsOH) in toluene at reflux to induce cyclization to the morpholinone.[\[1\]](#)
- Step 3: Functionalization
 - Install the C2-acetic acid side chain via alkylation of the lactam enolate (using LiHMDS and tert-butyl bromoacetate) followed by ester hydrolysis.

Biological Evaluation: Fluorescence Polarization (FP) Binding Assay

This assay measures the ability of the synthesized morpholinone to displace a fluorescently labeled p53 peptide from recombinant MDM2.

Protocol:

- Buffer Preparation: 20 mM HEPES (pH 7.4), 150 mM NaCl, 0.05% Tween-20, 1 mM DTT.[\[1\]](#)
- Protein: Recombinant Human MDM2 (residues 1-118).
- Probe: FAM-labeled p53 peptide (Sequence: 5'-FAM-RFMDYWEGL-3').
- Procedure:
 - Prepare serial dilutions of the morpholinone inhibitor in DMSO (10-point curve).
 - Mix MDM2 protein (10 nM final) with FAM-peptide (2 nM final) in assay buffer.
 - Add inhibitor solutions (1 μ L) to 49 μ L of the protein-peptide mix in 384-well black plates.
 - Incubate for 30 minutes at room temperature in the dark.
 - Read Fluorescence Polarization (Ex: 485 nm, Em: 535 nm).

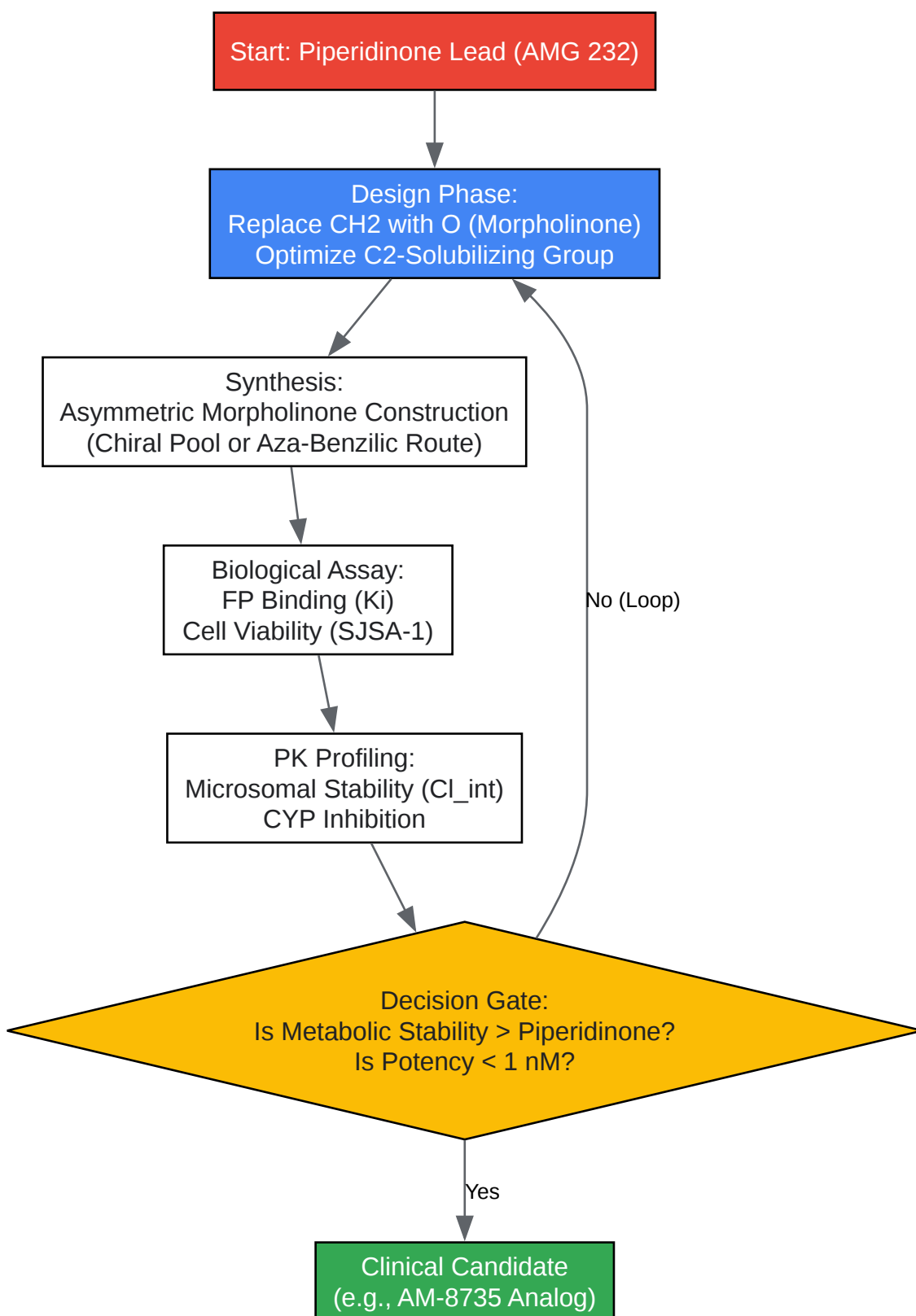
- Analysis: Plot mP (milli-polarization) vs. $\log[\text{Inhibitor}]$. Fit to a sigmoidal dose-response equation to determine

and

[4].

Design Workflow Diagram

The following flowchart outlines the iterative design cycle for optimizing the morpholinone scaffold.



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Caption: Iterative design cycle transforming the piperidinone lead into the optimized morpholinone candidate.

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